

# Triadimefon-d4: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Triadimefon-d4*

Cat. No.: *B1152985*

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## Introduction: The Role of Isotopically Labeled Standards in Analytical Chemistry

In the landscape of modern analytical science, the pursuit of accuracy and precision is paramount. The quantification of trace-level analytes in complex matrices, a common challenge in environmental monitoring, food safety, and drug metabolism studies, necessitates the use of robust methodologies. It is in this context that isotopically labeled internal standards, such as **Triadimefon-d4**, emerge as indispensable tools. This guide provides an in-depth technical overview of **Triadimefon-d4**, offering valuable insights for researchers, scientists, and professionals in drug development.

Triadimefon is a systemic triazole fungicide widely used to control fungal diseases in agriculture.<sup>[1][2]</sup> Consequently, its presence and the presence of its metabolites in the environment and food products are of significant regulatory concern. Accurate quantification of Triadimefon is therefore crucial for assessing environmental fate, ensuring food safety, and understanding its toxicology.

The use of a deuterated internal standard like **Triadimefon-d4** is a cornerstone of best practices in quantitative analysis, particularly in mass spectrometry-based methods. **Triadimefon-d4** is chemically identical to Triadimefon, but with four hydrogen atoms replaced by deuterium. This isotopic substitution results in a molecule with a higher molecular weight,

allowing it to be distinguished from the native analyte by a mass spectrometer. Because it behaves identically to the unlabeled analyte during sample preparation, extraction, and chromatographic separation, it can effectively compensate for variations in these steps, leading to more accurate and reliable quantification.[3]

This guide will delve into the core chemical identifiers of **Triadimefon-d4**, its synthesis, and a detailed protocol for its application as an internal standard in a real-world analytical scenario.

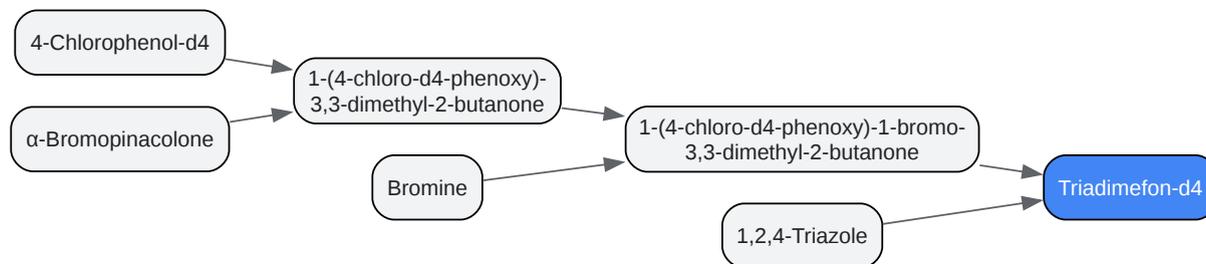
## Core Chemical Identifiers of Triadimefon-d4

**Triadimefon-d4** is an isotopically labeled form of the fungicide Triadimefon. While it may not have a unique CAS number and is often referenced by the CAS number of the parent compound, its distinct molecular formula and weight are critical for its use in analytical chemistry.

Identifier	Value	Source(s)
Chemical Name	Triadimefon-d4	-
CAS Number	43121-43-3 (for parent compound Triadimefon)	[1][2][4][5][6]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> D <sub>4</sub> ClN <sub>3</sub> O <sub>2</sub>	[7]
Molecular Weight	297.77 g/mol	[7]
IUPAC Name (unlabeled)	1-(4-Chlorophenoxy)-3,3-dimethyl-1-(1H-1,2,4-triazol-1-yl)butan-2-one	[1]
Synonyms (unlabeled)	Bayleton, Strike, Miltek, Nurex, Reach	[1]

## Chemical Structure

The chemical structure of Triadimefon consists of a chlorophenoxy group linked to a dimethylbutanone backbone, which in turn is substituted with a triazole ring. In **Triadimefon-d4**, four hydrogen atoms, typically on the chlorophenyl ring, are replaced with deuterium.



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Caption: Plausible synthetic workflow for **Triadimefon-d4**.

## Application as an Internal Standard: A Step-by-Step Protocol

The primary application of **Triadimefon-d4** is as an internal standard for the quantification of Triadimefon in various samples. The following protocol outlines a general procedure for the analysis of Triadimefon in fruit puree, adapted from a published method, to include the use of **Triadimefon-d4** as an internal standard. [8][9] Objective: To accurately quantify the concentration of Triadimefon in a fruit puree sample using high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) with **Triadimefon-d4** as an internal standard.

Materials:

- Fruit puree sample
- Triadimefon analytical standard
- **Triadimefon-d4** internal standard solution (e.g., 1 µg/mL in acetonitrile)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid

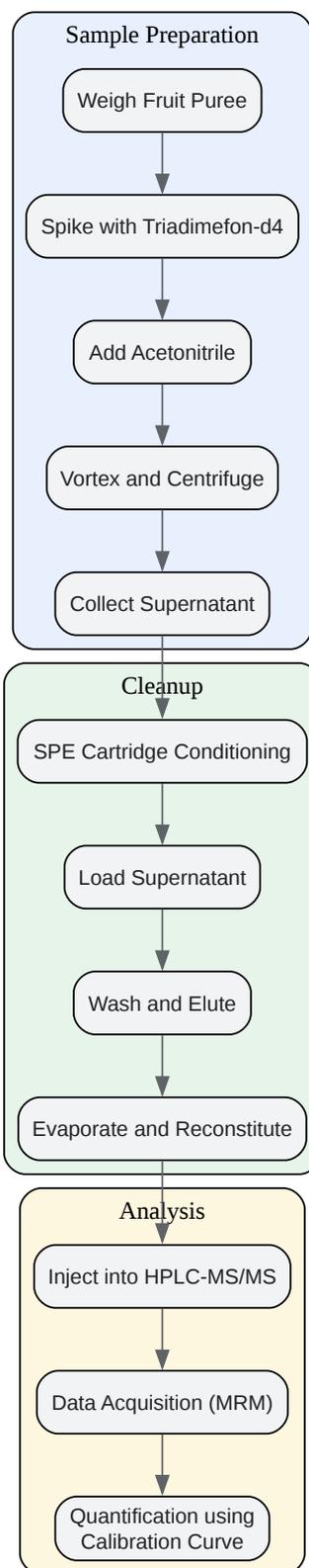
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Vortex mixer
- Centrifuge
- HPLC-MS/MS system

Protocol:

- Sample Preparation and Extraction:
  - Weigh 5 g of the homogenized fruit puree sample into a 50 mL centrifuge tube.
  - Spike the sample with a known amount of **Triadimefon-d4** internal standard solution (e.g., 50  $\mu$ L of a 1  $\mu$ g/mL solution). The exact amount should be optimized based on the expected concentration range of the analyte and the sensitivity of the instrument.
  - Add 10 mL of acetonitrile to the tube.
  - Vortex vigorously for 2 minutes to ensure thorough mixing and extraction of the analyte and internal standard.
  - Centrifuge the sample at 4000 rpm for 10 minutes to separate the solid matrix from the supernatant.
  - Carefully collect the acetonitrile supernatant.
- Solid Phase Extraction (SPE) Cleanup:
  - Condition an SPE cartridge by passing 5 mL of acetonitrile followed by 5 mL of water through it.
  - Load the collected supernatant onto the conditioned SPE cartridge.
  - Wash the cartridge with 5 mL of water to remove polar interferences.
  - Elute the analyte and internal standard with 5 mL of acetonitrile.

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume (e.g., 1 mL) of the initial mobile phase.
- HPLC-MS/MS Analysis:
  - HPLC Conditions:
    - Column: C18 analytical column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m)
    - Mobile Phase A: Water with 0.1% formic acid
    - Mobile Phase B: Acetonitrile with 0.1% formic acid
    - Gradient: A suitable gradient program to separate Triadimefon from matrix components.
    - Flow Rate: 0.3 mL/min
    - Injection Volume: 5  $\mu$ L
  - MS/MS Conditions:
    - Ionization Mode: Electrospray Ionization (ESI), Positive
    - Multiple Reaction Monitoring (MRM) Transitions:
      - Triadimefon: Monitor at least two transitions (e.g., precursor ion m/z 294.1  $\rightarrow$  product ion m/z 197.1 and 294.1  $\rightarrow$  69.1).
      - **Triadimefon-d4**: Monitor the corresponding transitions (e.g., precursor ion m/z 298.1  $\rightarrow$  product ion m/z 201.1 and 298.1  $\rightarrow$  69.1). The precursor ion reflects the addition of four daltons from the deuterium atoms.
- Quantification:
  - Create a calibration curve by analyzing a series of calibration standards containing known concentrations of Triadimefon and a constant concentration of **Triadimefon-d4**.

- Plot the ratio of the peak area of the analyte (Triadimefon) to the peak area of the internal standard (**Triadimefon-d4**) against the concentration of the analyte.
- Calculate the concentration of Triadimefon in the sample by applying the peak area ratio obtained from the sample analysis to the calibration curve.



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Caption: Analytical workflow for Triadimefon using **Triadimefon-d4**.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **Triadimefon-d4** is not readily available, the handling precautions should be based on the SDS for Triadimefon. The primary hazards are associated with the parent molecule.

Hazard Statements:

- Harmful if swallowed. [10][11][12][13]\* May cause an allergic skin reaction. [10][11][12][13]\* Toxic to aquatic life with long lasting effects. [10][11][12][13] Precautionary Statements:
  - Avoid breathing dust/fume/gas/mist/vapors/spray. [10][12][13]\* Wash hands thoroughly after handling. [10][12]\* Wear protective gloves. [10][12][13]\* Avoid release to the environment. [10][12][13] It is imperative to handle **Triadimefon-d4** in a well-ventilated laboratory, wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. For detailed safety information, refer to the Safety Data Sheet for Triadimefon provided by the supplier. [10][11][12]

## Conclusion

**Triadimefon-d4** is a critical tool for researchers and scientists engaged in the quantitative analysis of the fungicide Triadimefon. Its use as an internal standard significantly enhances the accuracy and reliability of analytical data, which is essential for regulatory compliance, environmental monitoring, and risk assessment. This guide has provided a comprehensive overview of the key chemical identifiers, a plausible synthetic route, and a detailed analytical protocol for the application of **Triadimefon-d4**. By understanding and implementing the principles and methodologies outlined herein, researchers can ensure the integrity and validity of their analytical results.

## References

- Titan Ag. (2017, December 12). Safety Data Sheet: TRIADIMEFON 500 WG FUNGICIDE by TITAN. Retrieved February 8, 2026, from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). Triadimefon. Retrieved February 8, 2026, from [\[Link\]](#)

- INIS-IAEA. (n.d.). Synthesis of the fungicide [14C]triadimefon. Retrieved February 8, 2026, from [\[Link\]](#)
- Wikipedia. (n.d.). Triadimefon. Retrieved February 8, 2026, from [\[Link\]](#)
- SAFFI. (2023, March 8). Separation and determination of triadimefon and its metabolites triadimenol enantiomers in fruit puree by supercritical fluid. Retrieved February 8, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Triadimefon. Retrieved February 8, 2026, from [\[Link\]](#)
- ResearchGate. (2025, August 9). Microbial Transformation of Triadimefon to Triadimenol in Soils: Selective Production Rates of Triadimenol Stereoisomers Affect Exposure and Risk. Retrieved February 8, 2026, from [\[Link\]](#)
- PubMed. (n.d.). Separation and determination of triadimefon and its metabolites triadimenol enantiomers in fruit puree by supercritical fluid chromatography. Retrieved February 8, 2026, from [\[Link\]](#)
- PubMed. (2011, March 15). Microbial transformation of triadimefon to triadimenol in soils: selective production rates of triadimenol stereoisomers affect exposure and risk. Retrieved February 8, 2026, from [\[Link\]](#)
- World Health Organization (WHO). (n.d.). TRIADIMENOL AND TRIADIMEFON. Retrieved February 8, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Separation and determination of triadimefon and its metabolites triadimenol enantiomers in fruit puree by supercritical fluid chromatography. Retrieved February 8, 2026, from [\[Link\]](#)
- CPACChem. (2023, January 16). Safety data sheet: Triadimefon. Retrieved February 8, 2026, from [\[Link\]](#)
- PubMed. (2014, June 17). Sensitive method for quantification of octamethylcyclotetrasiloxane (D4) and decamethylcyclopentasiloxane (D5) in end-exhaled air by thermal desorption gas chromatography mass spectrometry. Retrieved February 8, 2026, from [\[Link\]](#)

- PubMed. (n.d.). Residue characterization of triadimefon in grapes by gas chromatography and mass spectrometry/mass spectrometry. Retrieved February 8, 2026, from [[Link](#)]

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## Sources

- 1. Triadimefon - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. caymanchem.com [[caymanchem.com](https://caymanchem.com)]
- 3. Sensitive method for quantification of octamethylcyclotetrasiloxane (D4) and decamethylcyclopentasiloxane (D5) in end-exhaled air by thermal desorption gas chromatography mass spectrometry - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]
- 5. accustandard.com [[accustandard.com](https://accustandard.com)]
- 6. Triadimefon 25%Wp Agricultural Fungicide CAS 43121-43-3 - Triadimefon 20%Ec, Triadimefon Fungicide | Made-in-China.com [[m.made-in-china.com](https://m.made-in-china.com)]
- 7. hpc-standards.com [[hpc-standards.com](https://hpc-standards.com)]
- 8. saffi.eu [[saffi.eu](https://saffi.eu)]
- 9. Separation and determination of triadimefon and its metabolites triadimenol enantiomers in fruit puree by supercritical fluid chromatography - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. titanag.com.au [[titanag.com.au](https://titanag.com.au)]
- 11. lgcstandards.com [[lgcstandards.com](https://lgcstandards.com)]
- 12. cdn.caymanchem.com [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 13. fr.cpachem.com [[fr.cpachem.com](https://fr.cpachem.com)]
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